

Unveiling the Synthetic Pathway of Endolide F: A Technical Guide for Researchers

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A comprehensive technical guide detailing the synthesis pathway and precursors of **Endolide F**, a recently identified proline-containing cyclic tetrapeptide, is presented for researchers, scientists, and professionals in drug development. This document outlines the strategic considerations and experimental methodologies relevant to the synthesis of this novel V1A receptor antagonist.

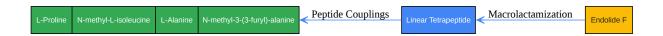
Endolide F, with the chemical formula C₂₅H₃₂N₄O₅, is a member of the **endolide f**amily of natural products. Its discovery and structure were detailed in a 2024 publication in the Journal of Natural Products by Berger T, et al.[1][2][3][4] The unique structure, featuring the non-canonical amino acid N-methyl-3-(3-furyl)-alanine, presents distinct synthetic challenges and opportunities. While a specific total synthesis for **Endolide F** has not yet been published, this guide draws upon established synthetic strategies for related endolides, particularly Endolides A and B, to provide a prospective pathway.

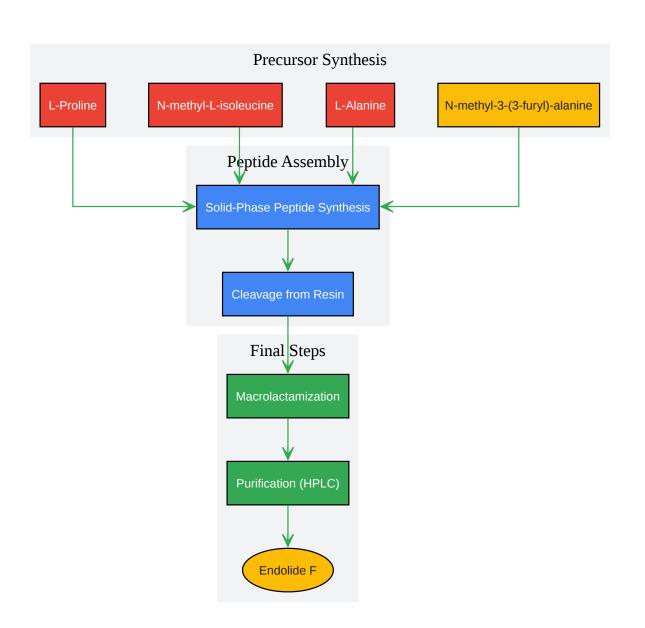
Core Structure and Retrosynthetic Analysis

The core structure of **Endolide F** is a 12-membered macrocyclic tetrapeptide. A logical retrosynthetic disconnection of the macrocycle would occur at one of the amide bonds, yielding a linear tetrapeptide precursor. Further deconstruction of this linear precursor would lead to the four constituent amino acid building blocks, one of which is the synthetically complex N-methyl-3-(3-furyl)-alanine.



Diagram of the Proposed Retrosynthetic Analysis of Endolide F





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